

3-Iodo-1-methyl-pyrrolidine material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 3-Iodo-1-methyl-pyrrolidine

Cat. No.: B15130710

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In-depth Technical Guide: 3-Iodo-1-methyl-pyrrolidine

Disclaimer: A specific Material Safety Data Sheet (MSDS) for **3-Iodo-1-methyl-pyrrolidine** is not readily available in the public domain. This guide has been compiled using data from structurally related compounds, including (R)-**3-Iodo-1-methyl-pyrrolidine**, 1-methylpyrrolidine, and other pyrrolidine derivatives. The information herein should be treated as indicative and used with caution. Researchers, scientists, and drug development professionals are strongly advised to perform a thorough risk assessment before handling this compound.

Chemical and Physical Properties

Quantitative data for **3-Iodo-1-methyl-pyrrolidine** is limited. The following table summarizes available information for the closely related (R)-**3-Iodo-1-methyl-pyrrolidine** and provides context with data from similar pyrrolidine compounds.

Property	(R)-3-Iodo-1-methyl-pyrrolidine	1-Methylpyrrolidine	Notes
CAS Number	1354008-53-9[1]	120-94-5	The provided CAS is for the (R)-enantiomer.
Molecular Formula	C ₅ H ₁₀ IN[1]	C ₅ H ₁₁ N	The presence of iodine significantly increases the molecular weight.
Molecular Weight	211.044 g/mol [1]	85.15 g/mol	
Boiling Point	Not available	76-81 °C	The boiling point of 3-Iodo-1-methyl-pyrrolidine is expected to be significantly higher due to the iodine atom.
Density	Not available	0.800 - 0.819 g/mL	The density will be higher for the iodinated compound.
Flash Point	Not available	-18 °C (-0.4 °F)	The flash point may be higher for the iodinated compound.
Refractive Index	Not available	n ₂₀ /D 1.425	

Hazard Identification and Toxicology Summary

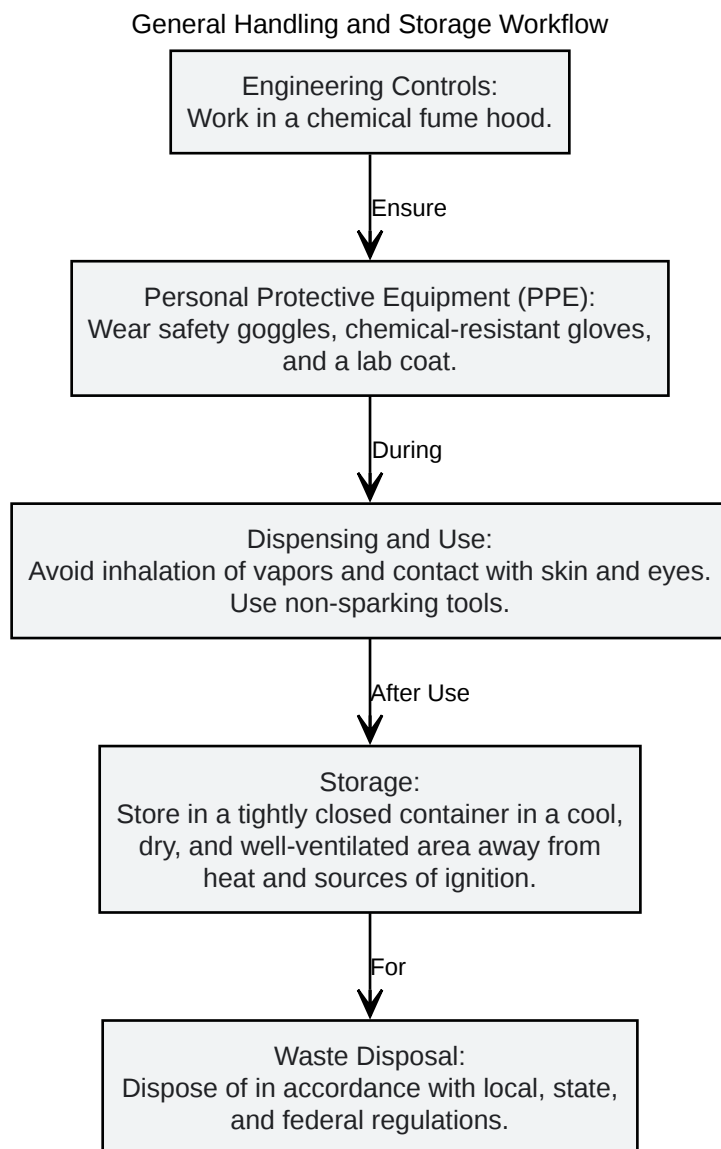
As no specific toxicological data for **3-Iodo-1-methyl-pyrrolidine** is available, the hazard profile is inferred from related compounds. 1-Methylpyrrolidine is classified as highly flammable, toxic if swallowed, causes severe skin burns and eye damage, and is harmful if inhaled.[2] It is reasonable to assume that **3-Iodo-1-methyl-pyrrolidine** may exhibit similar or potentially greater toxicity due to the presence of iodine.

Hazard Category	Inferred Hazards for 3-Iodo-1-methyl-pyrrolidine
Acute Oral Toxicity	Likely to be toxic if swallowed.[2]
Acute Inhalation Toxicity	Likely to be harmful if inhaled, may cause respiratory irritation.[2][3]
Skin Corrosion/Irritation	Expected to cause skin irritation or severe burns.[3]
Eye Damage/Irritation	Expected to cause serious eye irritation or damage.[3]
Chronic Effects	Potential for developmental toxicity has been noted in related compounds.[3]

Experimental Protocols and Handling

Given the inferred hazards, stringent safety protocols are mandatory when handling **3-Iodo-1-methyl-pyrrolidine**.

General Handling and Storage Workflow

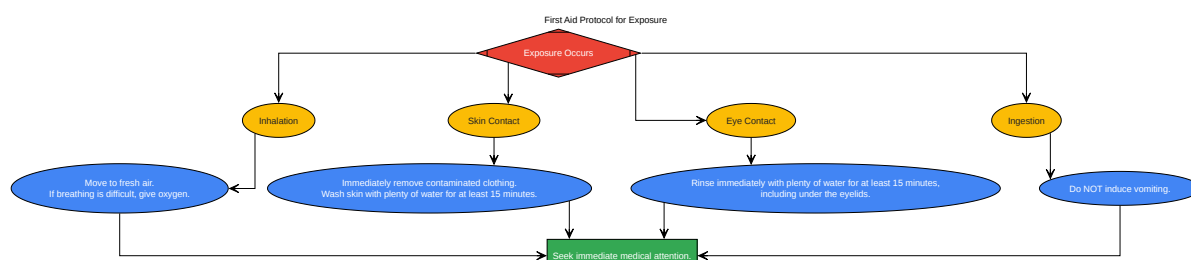


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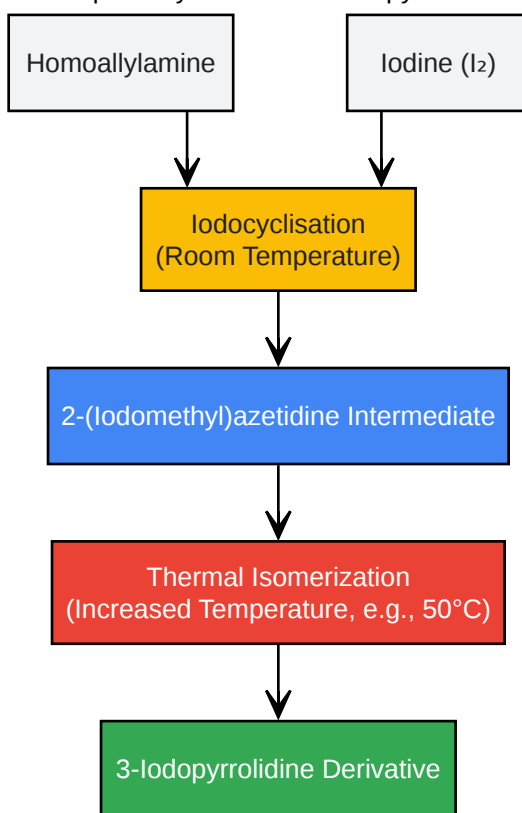
Caption: Workflow for safe handling and storage.

First Aid Measures

In the event of exposure, immediate action is critical. The following flowchart outlines the recommended first aid procedures based on data for analogous compounds.^[3]^[4]



Conceptual Synthesis of 3-Iodopyrrolidines



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- To cite this document: BenchChem. [3-Iodo-1-methyl-pyrrolidine material safety data sheet (MSDS)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15130710#3-iodo-1-methyl-pyrrolidine-material-safety-data-sheet-msds]

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